

Application Note: Quantification of 7-Dehydrocholesterol Acetate in Tissue Samples

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Compound of Interest

Compound Name: 7-Dehydrocholesterol acetate

Cat. No.: B109800

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Introduction

7-Dehydrocholesterol (7-DHC) is a critical intermediate in the biosynthesis of cholesterol and the immediate precursor to vitamin D3 upon exposure to UVB radiation. While the quantification of free 7-DHC is well-documented, particularly in the context of disorders like Smith-Lemli-Opitz Syndrome (SLOS), the analysis of its esterified form, **7-Dehydrocholesterol acetate** (7-DHC acetate), is less commonly described. Esterification is a key metabolic process for the storage and transport of sterols. Therefore, the ability to distinctly quantify 7-DHC acetate in tissue samples is crucial for a comprehensive understanding of sterol metabolism, the pathophysiology of related diseases, and the mechanism of action of drugs that modulate the cholesterol pathway.

This application note provides a detailed protocol for the quantification of 7-DHC acetate in tissue samples using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The described method avoids saponification to allow for the specific measurement of the acetate form, distinct from the free sterol.

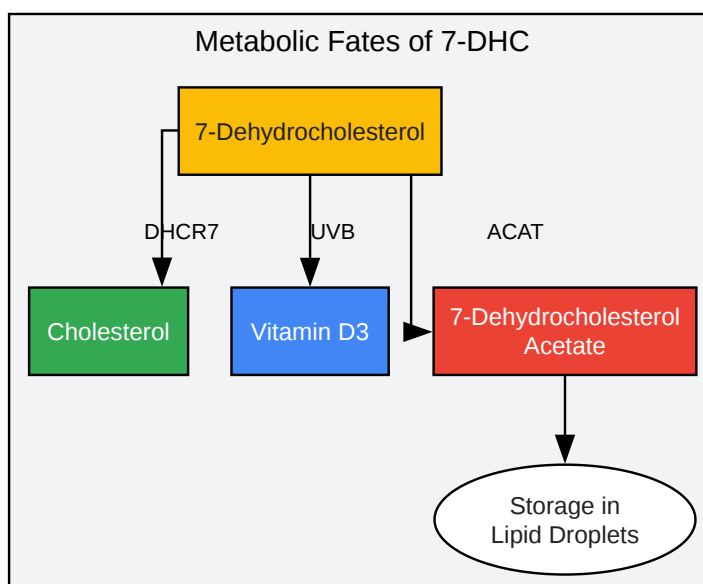
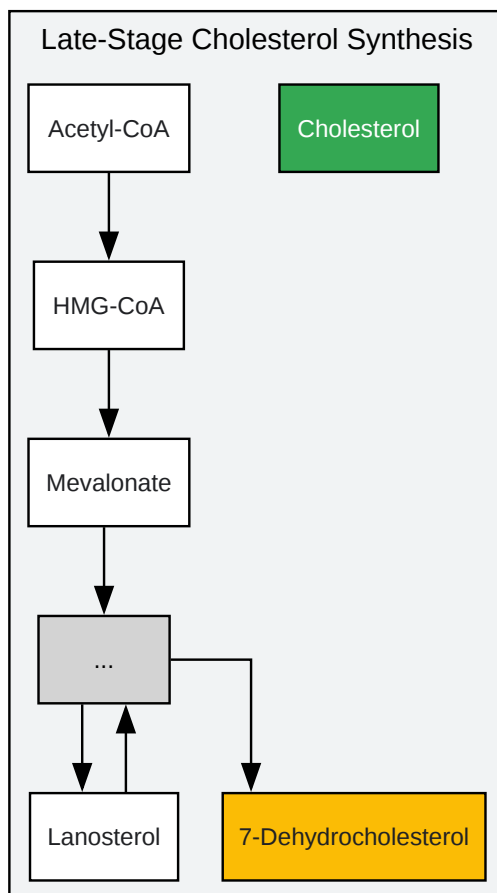
Signaling Pathway and Experimental Workflow

The biosynthesis of cholesterol is a complex process involving multiple enzymatic steps. 7-DHC is the final intermediate before the formation of cholesterol, a reaction catalyzed by the enzyme 7-dehydrocholesterol reductase (DHCR7). In certain pathological conditions or upon

inhibition of DHCR7, 7-DHC can accumulate and may be esterified to 7-DHC acetate for storage in lipid droplets.

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Simplified Cholesterol Biosynthesis Pathway



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Caption: Simplified pathway of cholesterol biosynthesis highlighting the formation and metabolic fates of 7-Dehydrocholesterol.

The following workflow outlines the key steps for the quantification of 7-DHC acetate in tissue samples.

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